

Technical Guide on 3-Ethyl-2,2,3-trimethylhexane: Synthesis and Physicochemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **3-Ethyl-2,2,3-trimethylhexane**

Cat. No.: **B14550445**

[Get Quote](#)

Introduction

3-Ethyl-2,2,3-trimethylhexane is a saturated, highly branched alkane with the chemical formula C11H24. As a member of the hydrocarbon family, it is a non-polar organic compound. Unlike molecules with significant biological or pharmaceutical relevance, **3-Ethyl-2,2,3-trimethylhexane** does not have a distinct discovery event or a detailed history documented in scientific literature. Such branched alkanes are often synthesized and studied within the broader context of organic chemistry, for instance, in the investigation of fuel properties, combustion chemistry, or as reference compounds for analytical techniques like mass spectrometry and chromatography. This guide provides a summary of its known properties and a detailed, plausible experimental protocol for its synthesis.

Data Presentation

The quantitative data available for **3-Ethyl-2,2,3-trimethylhexane** is primarily based on computational models and its basic chemical identity. Experimental physical properties such as boiling and melting points are not readily available in publicly accessible databases.

Property	Value	Source
IUPAC Name	3-Ethyl-2,2,3-trimethylhexane	PubChem[1]
Molecular Formula	C11H24	PubChem[1]
Molecular Weight	156.31 g/mol	PubChem[1]
CAS Registry Number	61868-72-2	PubChem, NIST[1][2]
Canonical SMILES	CCCC(C)(CC)C(C)(C)C	PubChem[1]
InChIKey	HUAYVWMWWLHZAB- UHFFFAOYSA-N	PubChem[1]

Experimental Protocols: Synthesis of 3-Ethyl-2,2,3-trimethylhexane

The synthesis of a highly branched alkane such as **3-Ethyl-2,2,3-trimethylhexane** can be achieved through a multi-step process. A robust and common method involves the creation of a quaternary carbon center using a Grignard reaction, followed by dehydration and subsequent hydrogenation.[3] This approach provides a reliable pathway to the target saturated alkane.

Overall Reaction Scheme:

- Grignard Reaction: Reaction of 3,3-dimethyl-2-butanone with ethylmagnesium bromide to form the tertiary alcohol, 3-ethyl-2,2,3-trimethylhexan-3-ol.
- Dehydration: Acid-catalyzed dehydration of the tertiary alcohol to yield a mixture of alkene isomers.
- Hydrogenation: Catalytic hydrogenation of the alkene mixture to produce the final saturated alkane, **3-ethyl-2,2,3-trimethylhexane**.

Step 1: Grignard Reaction Protocol

- Objective: To synthesize 3-ethyl-2,2,3-trimethylhexan-3-ol.
- Materials:

- Magnesium turnings
- Anhydrous diethyl ether
- Ethyl bromide
- 3,3-Dimethyl-2-butanone (Pinacolone)
- Iodine crystal (as initiator)
- Saturated aqueous ammonium chloride (NH4Cl) solution
- Anhydrous magnesium sulfate (MgSO4)

• Procedure:

- All glassware must be oven-dried and assembled under an inert atmosphere (e.g., nitrogen or argon) to exclude moisture.
- Place magnesium turnings in a three-neck round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer.
- Add a small crystal of iodine.
- Dissolve ethyl bromide in anhydrous diethyl ether and add it to the dropping funnel.
- Add a small portion of the ethyl bromide solution to the magnesium turnings. The reaction is initiated when the color of the iodine fades and bubbling is observed.
- Once the reaction has started, add the remaining ethyl bromide solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, reflux the mixture for an additional 30 minutes to ensure complete formation of the Grignard reagent (ethylmagnesium bromide).
- Cool the flask to 0 °C in an ice bath.
- Dissolve 3,3-dimethyl-2-butanone in anhydrous diethyl ether and add it to the dropping funnel.

- Add the ketone solution dropwise to the stirred Grignard reagent at 0 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 1-2 hours.
- Quench the reaction by slowly adding saturated aqueous NH4Cl solution.
- Transfer the mixture to a separatory funnel. Separate the organic layer, and extract the aqueous layer twice with diethyl ether.
- Combine the organic layers, dry over anhydrous MgSO4, filter, and remove the solvent under reduced pressure (rotary evaporation) to yield the crude tertiary alcohol.

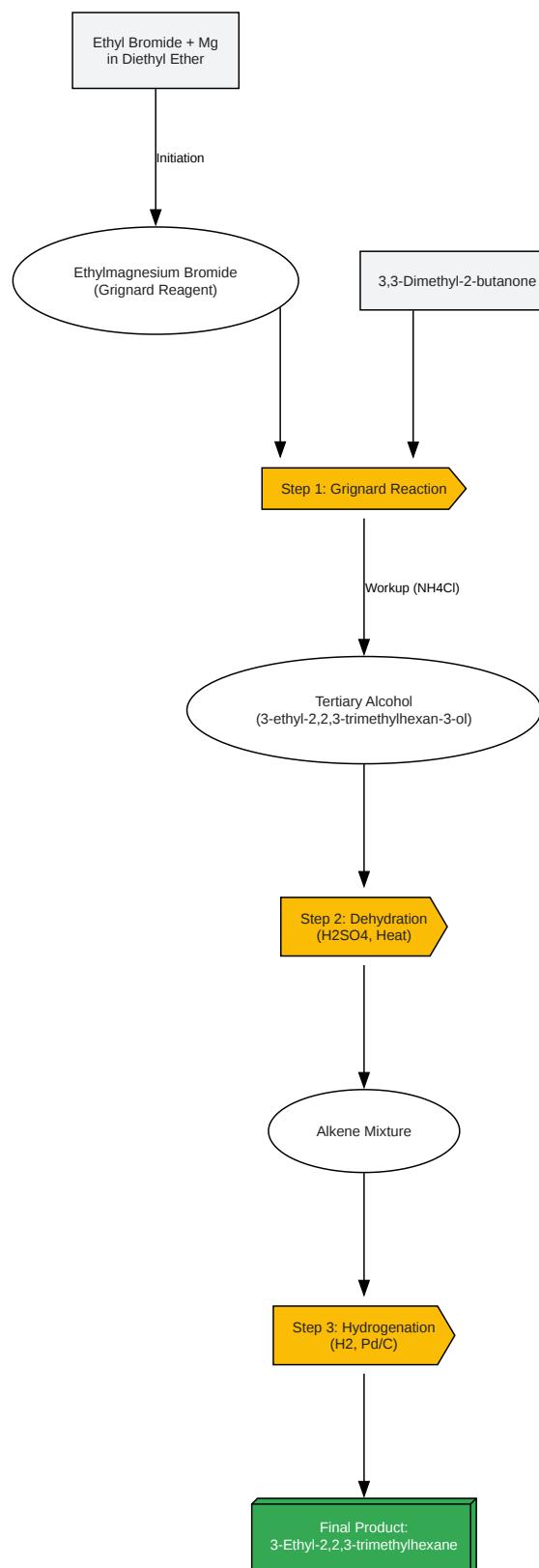
Step 2 & 3: Dehydration and Hydrogenation Protocol

- Objective: To convert the tertiary alcohol to **3-ethyl-2,2,3-trimethylhexane**.
- Materials:
 - Crude 3-ethyl-2,2,3-trimethylhexan-3-ol
 - Concentrated sulfuric acid (H2SO4) or p-toluenesulfonic acid
 - Methanol or Ethanol
 - Palladium on carbon (10% Pd/C) catalyst
 - Hydrogen gas (H2)
- Procedure:
 - Dehydration:
 - Place the crude alcohol in a round-bottom flask.
 - Add a catalytic amount of concentrated sulfuric acid.
 - Heat the mixture to distill the resulting alkenes. The distillation temperature should be monitored.

- Wash the collected distillate with a saturated sodium bicarbonate solution and then with water. Dry the organic layer over anhydrous MgSO₄.
- Hydrogenation:
 - Transfer the dried alkene mixture to a suitable hydrogenation vessel and dissolve it in a solvent such as methanol or ethanol.
 - Add a catalytic amount of 10% Pd/C.
 - Seal the vessel and purge with hydrogen gas.
 - Pressurize the vessel with hydrogen gas (typically 1-3 atm) and stir vigorously at room temperature until hydrogen uptake ceases.
 - Carefully vent the excess hydrogen and filter the reaction mixture through a pad of Celite to remove the Pd/C catalyst.
 - Remove the solvent from the filtrate by distillation.
 - The resulting liquid is the target compound, **3-ethyl-2,2,3-trimethylhexane**. Further purification can be achieved by fractional distillation if necessary.

Mandatory Visualization

As this compound is a simple alkane with no known biological activity, there are no signaling pathways to diagram. The following diagram illustrates the experimental workflow for the synthesis of **3-Ethyl-2,2,3-trimethylhexane**.

[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **3-Ethyl-2,2,3-trimethylhexane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Ethyl-2,2,3-trimethylhexane | C11H24 | CID 53428644 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. hexane, 3-ethyl-2,2,3-trimethyl- [webbook.nist.gov]
- 3. pearl.plymouth.ac.uk [pearl.plymouth.ac.uk]
- To cite this document: BenchChem. [Technical Guide on 3-Ethyl-2,2,3-trimethylhexane: Synthesis and Physicochemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14550445#3-ethyl-2-2-3-trimethylhexane-discovery-and-history]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com